Technical Guide: Safety and Handling of 2-(2-Bromophenyl)azepane Hydrochloride

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Compound of Interest

Compound Name:	*2-(2-Bromophenyl)azepane hydrochloride*
CAS No.:	*1177340-54-3*
Cat. No.:	*B1286184*

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Executive Summary

2-(2-Bromophenyl)azepane hydrochloride is a specialized seven-membered nitrogen heterocyclic intermediate used primarily in medicinal chemistry for the development of Central Nervous System (CNS) therapeutics. As a privileged scaffold, the 2-arylazepane moiety is frequently investigated for its affinity to monoamine transporters (dopamine, norepinephrine) and sigma receptors.

This guide provides a comprehensive safety and handling framework. Due to the compound's status as a research chemical with limited specific toxicological data, this protocol adopts a "High-Potency Precautionary" approach, deriving safety measures from the structural hazards of halogenated aryl amines and their hydrochloride salts.

Part 1: Chemical Profile & Identification

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Parameter	Technical Specification
Chemical Name	2-(2-Bromophenyl)azepane hydrochloride
Free Base CAS	383129-25-7 (Primary Identifier)
Molecular Formula	$C_{12}H_{16}BrN$[1] · HCl
Molecular Weight	~290.63 g/mol (Salt); 254.17 g/mol (Base)
Structure	Seven-membered azepane ring substituted at the C2 position with an ortho-bromophenyl group.
Physical State	Off-white to pale yellow solid (Hydroscopic crystalline powder).
Solubility	Soluble in DMSO, Methanol, Water (pH dependent).

Part 2: Hazard Identification & Toxicology (SAR Analysis)

Note: Specific toxicological data (LD50) for this exact salt is not publicly indexed. The following hazards are determined via Structure-Activity Relationship (SAR) analysis of analogous aryl-azepanes and amine hydrochlorides.

Acute Health Hazards[2]

- Skin Corrosion/Irritation (Category 1B/2): As a secondary amine salt, the compound can hydrolyze to release the free amine and HCl, causing severe irritation or chemical burns to mucous membranes and skin.
- Acute Toxicity (Oral): Predicted Category 3/4. Halogenated phenyl-azepanes are often biologically active; ingestion may trigger CNS effects (sedation, excitation) due to structural similarity to neurotransmitter reuptake inhibitors.
- Eye Damage (Category 1): Risk of irreversible corneal damage upon direct contact due to acidity and surfactant properties of the amine salt.

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Pharmacological Hazards

- CNS Activity: The 2-arylazepane scaffold is a pharmacophore for Monoamine Transporter Inhibition. Unintentional exposure may result in adrenergic or dopaminergic modulation.
- Target Organs: Central Nervous System, Respiratory System, Eyes.

Part 3: Engineering Controls & PPE

Engineering Controls

- Primary Containment: All weighing and open-vessel manipulations must be performed within a Class II Biological Safety Cabinet or a Chemical Fume Hood with a face velocity of >100 fpm.
- Static Control: Use an ionizing bar during weighing. Hydrochloride salts of heterocycles are prone to static charge, leading to powder dispersal.

Personal Protective Equipment (PPE)

- Respiratory: If fume hood containment is breached or for spill cleanup, use a P100/OV (Organic Vapor) respirator.
- Dermal: Double-gloving is required.
  - Inner Glove: Nitrile (0.11 mm).
  - Outer Glove: Neoprene or extended-cuff Nitrile (>0.14 mm) to prevent permeation of organic solvents (DMSO/DCM) carrying the compound.
- Ocular: Chemical splash goggles. Face shield recommended during synthesis workups.

Part 4: Safe Handling & Experimental Protocols

Protocol 1: Solubilization & Stock Preparation

Rationale: Amine salts can be hygroscopic and prone to hydrolysis. Proper pH control is vital for stability.

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- Solvent Selection: Use DMSO (Dimethyl Sulfoxide) for biological assays (stock conc. 10-20 mM). Use Methanol or Water for chemical synthesis.
- Weighing: Weigh into a tared, anti-static vial. Do not use weighing paper; use a weighing boat or direct addition to minimize particulate loss.
- Dissolution:
  - Add solvent slowly. Vortex for 30 seconds.
  - Note: If using water, the pH will be acidic (~pH 4-5). If the free base is required for an assay, neutralize with 1.0 eq of NaOH or use a phosphate buffer (pH 7.4), but watch for precipitation of the lipophilic free base.
- Storage: Aliquot stocks into amber glass vials. Store at -20°C. Desiccate to prevent hydrolysis of the HCl salt.

Protocol 2: Neutralization for Extraction (Free Base Isolation)

Rationale: Many coupling reactions (e.g., Buchwald-Hartwig) require the free amine.

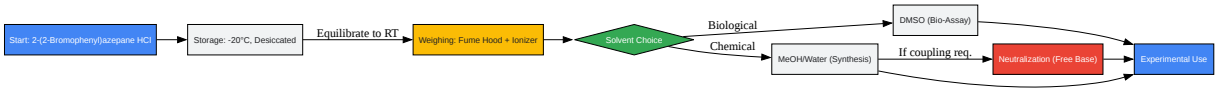
- Dissolve the HCl salt in minimal water.
- Add DCM (Dichloromethane) (10 volumes).
- Slowly add Saturated $NaHCO_3$ or 1M NaOH while stirring until the aqueous layer is pH >10.
- Separate layers. Wash organic layer with brine, dry over Na_2SO_4, and concentrate in vacuo.
  - Caution: The free base is volatile and prone to oxidation; use immediately.

Part 5: Emergency Response & Visualizations

Diagram 1: Safe Handling Workflow

This workflow illustrates the critical decision points during the handling of the compound to prevent exposure and degradation.

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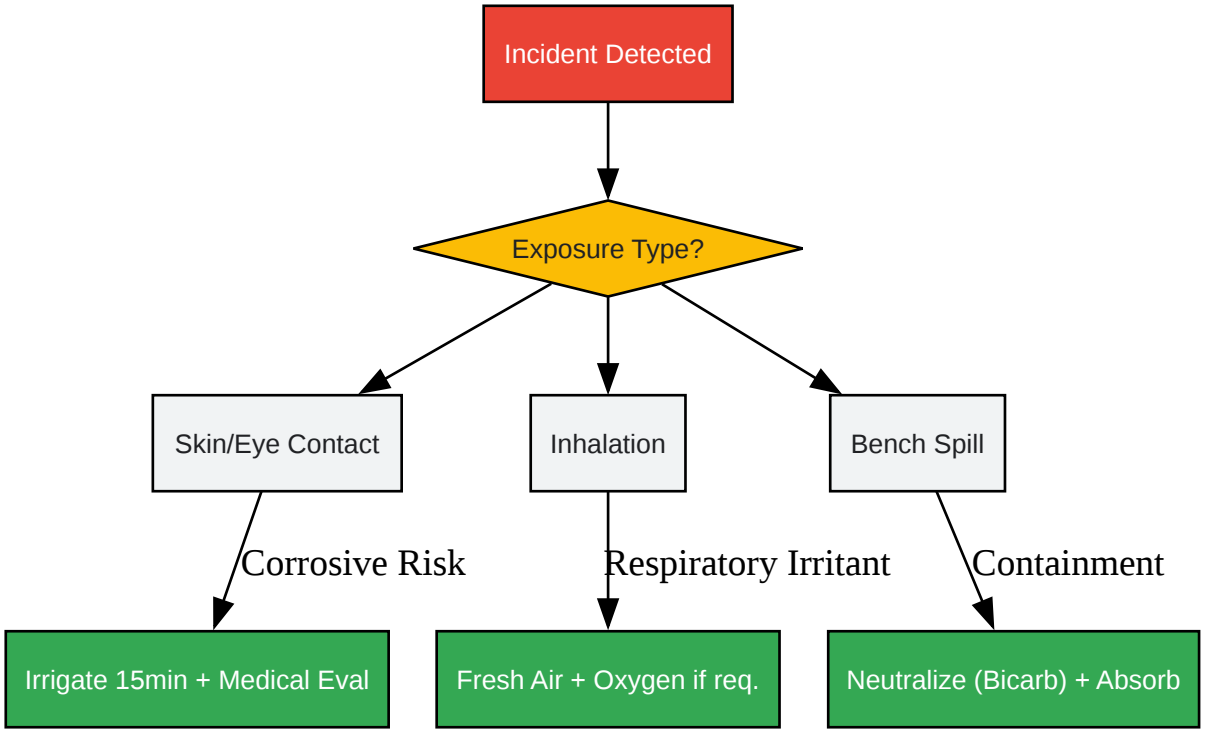


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Caption: Operational workflow for storage, solubilization, and experimental preparation of azepane salts.

Diagram 2: Emergency Response Decision Tree

A logic flow for immediate response to accidental exposure or spills.



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Caption: Immediate response protocols for exposure or environmental release.

Part 6: Disposal & Environmental Safety

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- Waste Stream: Halogenated Organic Waste.
- Neutralization: Do not dispose of the acidic salt directly into drains. Neutralize excess stock solutions with 10% Sodium Bicarbonate before adding to the organic waste container.
- Environmental Fate: Halogenated aromatics are persistent. Prevent release into waterways (Aquatic Acute Toxicity Category 1 potential).

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